

An In-depth Technical Guide to the Thermochemical Properties of 1-Pentanethiol

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Compound of Interest

Compound Name: 1-Pentanethiol

Cat. No.: B094126

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **1-Pentanethiol** (CAS No. 110-66-7). The information is compiled from peer-reviewed literature and established chemical databases, offering a centralized resource for professionals in research and development. This document presents key thermochemical parameters in structured tables, details the experimental methodologies used for their determination, and includes workflow diagrams to illustrate the experimental processes.

Thermochemical Data of 1-Pentanethiol

The following tables summarize the critical thermochemical properties of **1-Pentanethiol** in its liquid and gaseous states. These values are essential for understanding the compound's stability, reactivity, and behavior in various chemical processes.

Enthalpy and Entropy Data

Property	Value	Units	State	Reference
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-150.9 ± 0.84	kJ/mol	Liquid	[1]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-152.0 ± 1.7	kJ/mol	Liquid	[1]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-109.7	kJ/mol	Gas	[1]
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	-4133.8	kJ/mol	Liquid	[1]
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	-4132.6 ± 1.5	kJ/mol	Liquid	[1]
Standard Molar Entropy (S°)	310.37	J/mol·K	Liquid	[1]
Heat of Fusion	1.7531×10^7	J/kmol	Solid	

Heat Capacity Data

Property	Value	Temperature (K)	Units	State	Reference
Molar Heat Capacity (C_p)	201.17	296.21	J/mol·K	Liquid	[1]

Vapor Pressure and Enthalpy of Vaporization

Property	Value	Temperature (K)	Units	Reference
Vapor Pressure	14	298.15	mmHg	[2]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	34.88	399.8	kJ/mol	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	40.6	315	kJ/mol	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	38.1	362	kJ/mol	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	37.1 ± 0.1	356	kJ/mol	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	36.4 ± 0.1	376	kJ/mol	[3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	34.9 ± 0.1	400	kJ/mol	[3]

Experimental Protocols

The thermochemical data presented in this guide are derived from precise experimental measurements. The following sections detail the methodologies employed in the key experiments cited.

Determination of Enthalpy of Combustion by Bomb Calorimetry

The standard enthalpy of combustion of **1-Pentanethiol** was determined using a bomb calorimeter. This technique measures the heat released during the complete combustion of a

substance in a constant-volume vessel.

- **Sample Preparation:** A precisely weighed sample of high-purity **1-Pentanethiol** is placed in a sample holder within a high-pressure stainless steel vessel, known as a "bomb."
- **Pressurization:** The bomb is sealed and pressurized with a large excess of pure oxygen to ensure complete combustion.
- **Ignition:** The sample is ignited by passing an electric current through a fuse wire that is in contact with the sample.
- **Temperature Measurement:** The bomb is submerged in a known mass of water in an insulated container (calorimeter). The temperature of the water is monitored with high precision before and after the combustion reaction. The temperature rise is directly proportional to the heat released.
- **Calibration:** The calorimeter is calibrated by combusting a substance with a known heat of combustion, such as benzoic acid.
- **Data Analysis:** The heat of combustion is calculated from the observed temperature change, the heat capacity of the calorimeter system, and corrections for the heat of ignition and the formation of minor products like nitric and sulfuric acids.

Determination of Heat Capacity and Entropy by Low-Temperature Calorimetry

The heat capacity and standard entropy of **1-Pentanethiol** were determined using low-temperature calorimetry. This method involves measuring the heat required to raise the temperature of a substance by a small increment over a wide range of temperatures, typically from near absolute zero to room temperature.

- **Apparatus:** A cryostat is used to maintain the sample at very low temperatures. The sample is placed in a calorimeter vessel equipped with a heater and a temperature sensor.
- **Measurement:** A known amount of electrical energy is supplied to the sample, and the resulting temperature increase is measured. The heat capacity is calculated from these values.

- **Data Acquisition:** Heat capacity measurements are made at small, regular temperature intervals from cryogenic temperatures up to the desired final temperature.
- **Entropy Calculation:** The third law of thermodynamics states that the entropy of a perfect crystal at absolute zero is zero. The standard entropy at a given temperature (e.g., 298.15 K) is determined by integrating the heat capacity data (divided by temperature) from 0 K to that temperature. This calculation also accounts for the entropy changes during any phase transitions (e.g., melting).

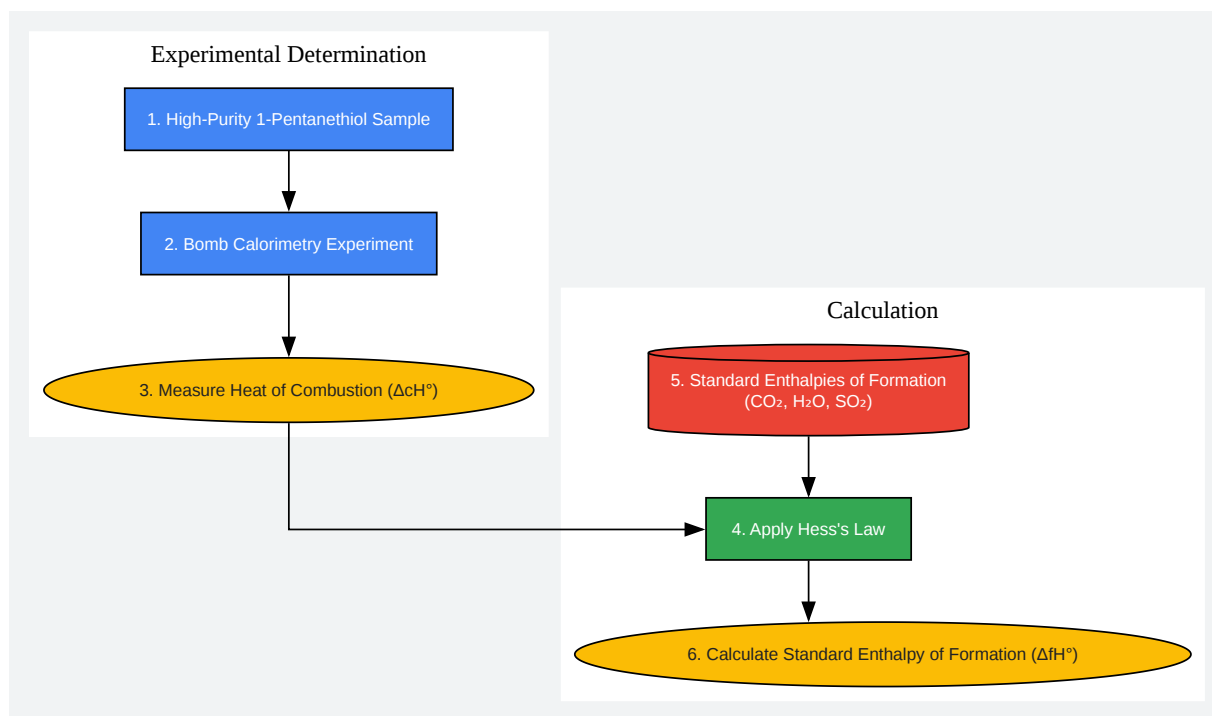
Determination of Vapor Pressure by Ebulliometry

The vapor pressure of **1-Pentanethiol** was measured using an ebulliometer. This instrument is designed to accurately determine the boiling point of a liquid at a controlled pressure.

- **Apparatus:** An ebulliometer consists of a boiler, a Cottrell pump (to ensure the equilibrium of liquid and vapor phases at the thermometer), a condenser, and a pressure control and measurement system.
- **Procedure:** The liquid sample is heated to its boiling point under a specific, controlled pressure. The temperature of the boiling liquid is measured with a high-precision thermometer.
- **Data Collection:** The boiling temperature is recorded for a range of different pressures.
- **Vapor Pressure Curve:** The collected data points of pressure versus temperature are used to construct the vapor pressure curve for the substance. This data can then be fitted to empirical equations, such as the Antoine equation, to allow for the calculation of vapor pressure at any temperature within the experimental range.

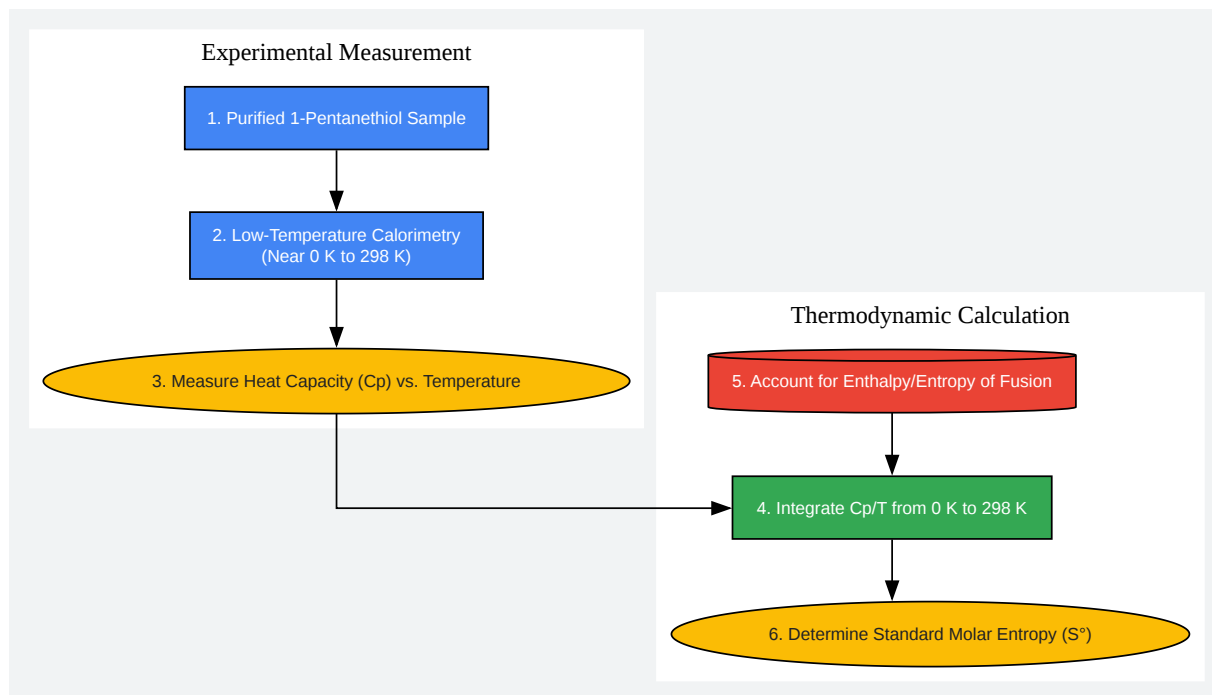
Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the key thermochemical properties of **1-Pentanethiol**.



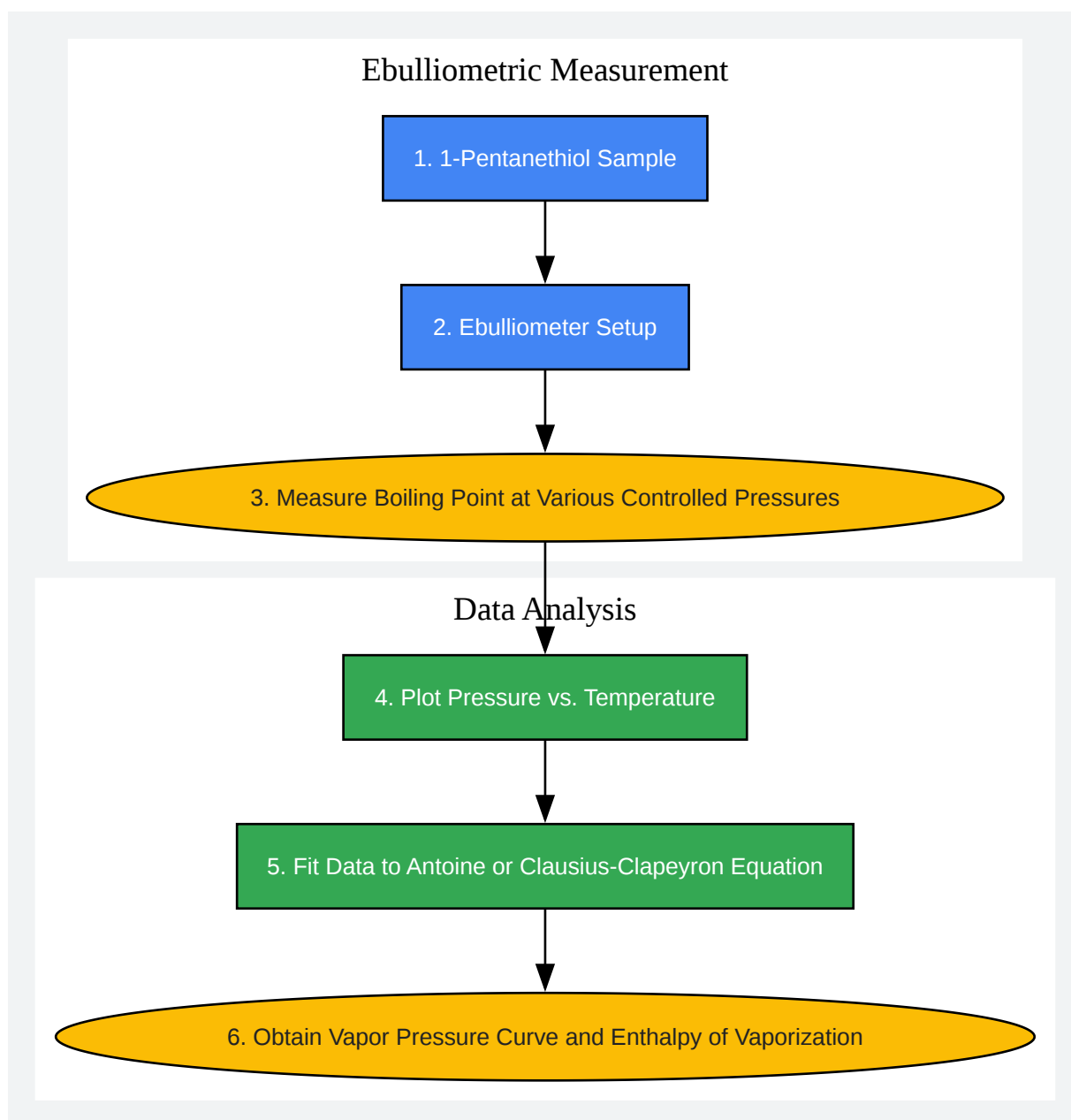
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Workflow for Determining Enthalpy of Formation.



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Workflow for Determining Standard Molar Entropy.



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Workflow for Determining Vapor Pressure.

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